

# Technical Sourcing & Application Guide: Dimethyl Bipyridine Dicarboxylates

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: *Dimethyl [4,4'-bipyridine]-2,2'-dicarboxylate*

CAS No.: 942922-74-9

Cat. No.: B2841246

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## Executive Summary & Chemical Identity

Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate is a critical organic linker used in the synthesis of functionalized Metal-Organic Frameworks (e.g., UiO-67-bpy) and ruthenium-based dye-sensitized solar cells (DSSCs).[1] Its purity is paramount, as monomethyl ester impurities or residual acid can terminate MOF crystal growth or quench fluorescence in photonic applications.

## Chemical Profile: The Industry Standard

Feature	Specification
Preferred IUPAC Name	Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate
Common Synonyms	4,4'-Bis(methoxycarbonyl)-2,2'-bipyridine; Me2bpydc
CAS Number	71071-46-0
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	272.26 g/mol
Melting Point	208–212 °C
Solubility	Soluble in DCM, CHCl <sub>3</sub> , DMF; Insoluble in H <sub>2</sub> O

Isomer Disambiguation:

- Target Molecule (CAS 71071-46-0): 2,2'-connection between pyridine rings (chelating N-donors) with esters at 4,4'.<sup>[2][3]</sup> Commercially ubiquitous.
- Literal Request (Rare/Non-Commercial): 4,4'-connection (divergent N-donors) with esters at 2,2'. This isomer is sterically strained and not a standard catalog item. Unless specifically synthesizing novel divergent networks, the user likely requires CAS 71071-46-0.

## Commercial Sourcing Landscape

The supply chain for this diester is bifurcated into high-cost catalog distributors (for <10g) and bulk synthesis houses (for >100g).

### Tier 1: Global Catalog Distributors (High Reliability, Low Volume)

These suppliers offer certified purity (>98% HPLC) suitable for immediate use in sensitive catalytic cycles or MOF synthesis.

Supplier	Catalog No.	Purity	Typical Pack Size	Lead Time	Notes
Sigma-Aldrich (Merck)	742481	≥98.0%	100mg - 1g	Immediate	High cost; includes detailed CoA.
TCI Chemicals	D4635	>98.0%	1g, 5g	2-5 Days	Excellent batch consistency.
Thermo (Alfa Aesar)	B22594	98%	1g, 5g	2-5 Days	Legacy Alfa Aesar stock.

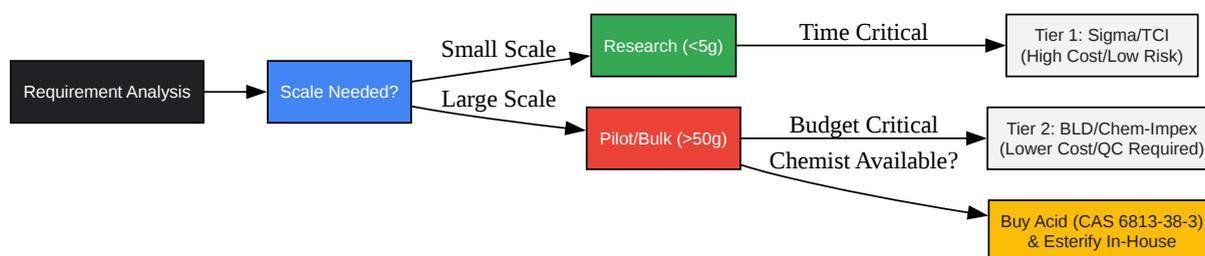
### Tier 2: Bulk & Synthesis Specialists (Scale-Up)

For pilot-scale MOF production (>50g), catalog prices become prohibitive. Sourcing from specialized synthesis houses is recommended.

Supplier	Focus	Risk Profile	Strategy
BLD Pharm	Building Blocks	Low-Medium	Good for 10g-100g scale; verify CAS carefully.
Chem-Impex Int'l	Fine Chemicals	Low	US-based stock often available; good for mid-scale.
CymitQuimica	Aggregator	Medium	Aggregates multiple stocks; check specific lead times.

## Diagram 1: Sourcing Decision Matrix

This logic flow guides the purchasing decision based on scale and application criticality.



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Caption: Decision tree for sourcing Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate based on project scale and resource availability.

## Quality Assurance & Validation Protocols

Trusting a label is insufficient for high-performance materials. The following validation steps are mandatory upon receipt of the material.

### A. Impurity Profiling

Common impurities from synthesis include:

- Monomethyl Ester: Results from incomplete esterification. Effect: Acts as a chain terminator in MOF growth.
- Free Dicarboxylic Acid: Results from hydrolysis during storage. Effect: Alters pH and coordination kinetics.
- Water: Effect: Hydrolyzes the ester over time.

## B. Analytical Validation Protocol

### 1. <sup>1</sup>H NMR Spectroscopy (CDCl<sub>3</sub> or DMSO-d<sub>6</sub>):

- Standard: Look for the methyl singlet at ~4.0 ppm.
- Validation: Integration of the methyl protons (6H) vs. aromatic protons (6H) must match 1:1.
- Red Flag: Any broad peak around 10-13 ppm indicates free carboxylic acid (-COOH).

### 2. Solubility Check:

- Dissolve 10mg in 1mL DCM. The solution should be clear and colorless. Turbidity suggests free acid contamination (insoluble in DCM) or inorganic salts.

## Synthesis & Application Protocols

If bulk material is unavailable or cost-prohibitive, the diester can be synthesized from the cheaper dicarboxylic acid precursor (CAS 6813-38-3).

### Protocol 1: Esterification (Self-Validating Workflow)

Rationale: The acid precursor is often 50% cheaper than the ester. Precursors: 2,2'-Bipyridine-4,4'-dicarboxylic acid (CAS 6813-38-3), Thionyl Chloride (SOCl<sub>2</sub>), Methanol.[2]

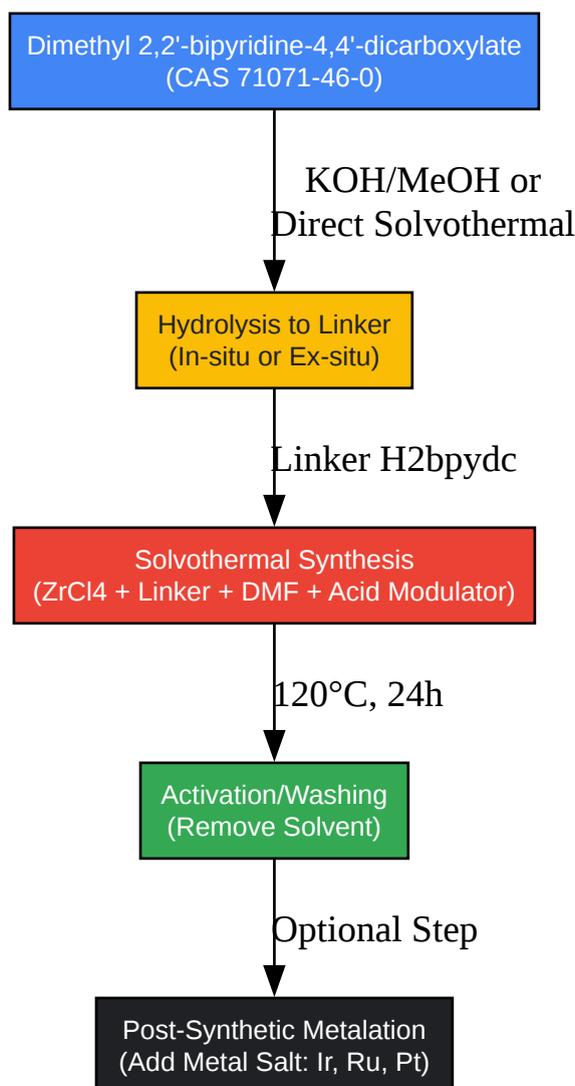
- Suspension: Suspend 2.0g of the dicarboxylic acid in 150mL anhydrous methanol.
- Activation: Add thionyl chloride (excess, ~3-4 eq) dropwise at 0°C. Caution: Exothermic.

- Reflux: Heat to reflux overnight. The suspension should clear as the ester forms (esters are more soluble).
- Workup: Evaporate solvent. Partition residue between DCM and sat.  $\text{NaHCO}_3$  (removes unreacted acid). Dry organic layer ( $\text{Na}_2\text{SO}_4$ ) and evaporate.
- Yield: Typically >90% white solid.

## Protocol 2: Application in MOF Synthesis (UiO-67-bpy)

Context: This ligand replaces the standard biphenyl-4,4'-dicarboxylate to introduce N-chelating sites into the MOF pore for post-synthetic metalation (e.g., with Ir, Pt, or Re catalysts).

Workflow Diagram:



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Caption: Workflow for converting the diester precursor into a functionalized UiO-67 Metal-Organic Framework.

## References

- Sigma-Aldrich. Product Specification: Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate (CAS 71071-46-0). [Link](#)
- PubChem. Compound Summary: Dimethyl 2,2'-bipyridine-4,4'-dicarboxylate. [2][3][4] National Library of Medicine. [Link](#)
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## Sources

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